

Cabotegravir-d5 method validation ICH guidelines

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Compound Focus: Cabotegravir-d5

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Method Validation Summary

Validation Parameter	Result for the Overall Method (9 ARVs)
Extraction Volume	50 µL of human plasma [1]
Sample Preparation	Protein precipitation with acetonitrile containing internal standards [1]
Analytical Technique	Ultra Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) [1]
Chromatography Column	Waters CORTECS T3 (2.1 × 100 mm; 1.6 µm) [1]
Mobile Phases	(A) 0.1% formic acid in water; (B) Acetonitrile [1]
Gradient	Multistep gradient over 7.5 minutes [1]
Linearity (R ²)	> 0.99 for all analytes across two ranges [1]
Dynamic Ranges	1 - 250 ng/mL and 100 - 5000 ng/mL [1]
Trueness	89.7 - 104.1% [1]

Validation Parameter	Result for the Overall Method (9 ARVs)
Precision (CV)	< 15% [1]
Run Time	7.5 minutes [1]

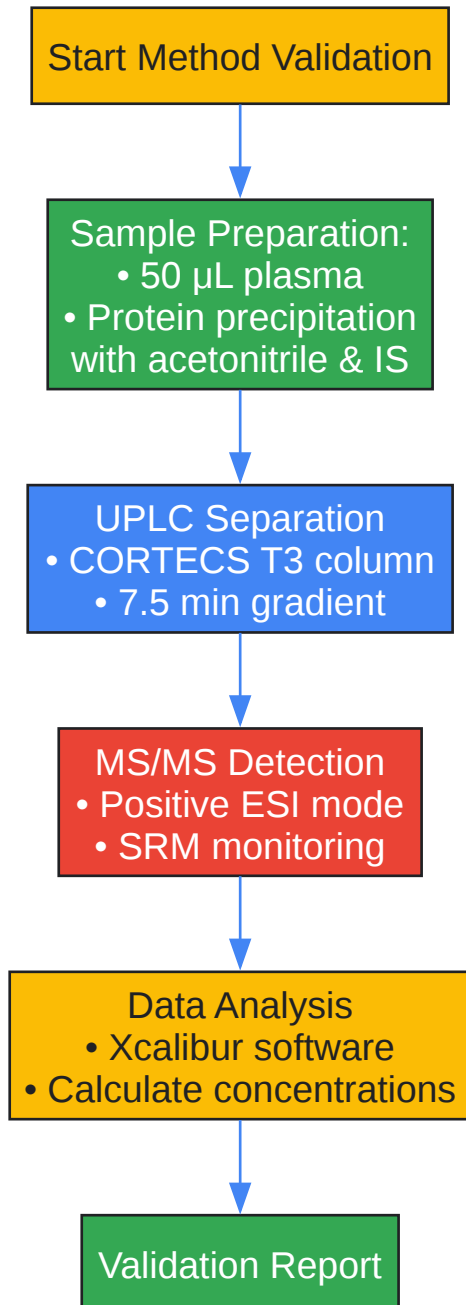
Detailed Experimental Protocol

The method was designed for the simultaneous quantification of a panel of nine antiretrovirals in human plasma. Below are the key steps and conditions [1]:

- **Sample Preparation:** A simple protein precipitation was performed. Specifically, 50 μ L of plasma was mixed with acetonitrile that contained the internal standards (including **Cabotegravir-d5**). The supernatant was then reconstituted in a volume of 50 μ L (for the high concentration range) or 400 μ L (for the low concentration range) after drying [1].
- **UPLC Conditions:**
 - **Column Temperature:** 55°C
 - **Flow Rate:** 0.300 mL/min
 - **Injection Volume:** Not specified in the provided excerpt.
 - **Gradient Program:**
 - 0-1.0 min: 97% A
 - 1.0-1.5 min: Linear gradient to 80% A
 - 1.5-4.0 min: Decrease to 15% A
 - 4.0-5.0 min: Increase to 50% A
 - 5.0-7.0 min: Return to initial conditions (97% A)
 - 7.0-7.5 min: Hold at 97% A for re-equilibration [1].
- **MS/MS Conditions:**
 - **Ionization Mode:** Positive electrospray ionization (H-ESI)
 - **Scan Mode:** Selected Reaction Monitoring (SRM)
 - **Spray Voltage:** 3.0 kV
 - **Vaporizer Temperature:** 350°C
 - **Ion Transfer Capillary Temperature:** 350°C [1].
- **Specific Transitions for Cabotegravir-d5:**
 - **Precursor Ion (m/z):** 411.03
 - **Product Ion (m/z):** 267.96
 - **Collision Energy:** 24 eV
 - **Retention Time:** 3.62 minutes [1].

Experimental Workflow

The diagram below outlines the complete workflow of the analytical method, from sample preparation to data analysis.



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Important Considerations for Researchers

- **ICH Guidelines:** While this method was validated per FDA guidelines [1], the ICH Q2(R2) guideline provides the internationally accepted framework for analytical procedure validation [2]. You should cross-reference the presented parameters (like accuracy, precision, linearity) with the definitions and criteria in ICH Q2(R2).
- **Role of Cabotegravir-d5:** In this method, **Cabotegravir-d5** serves as a **stable isotope-labeled internal standard** for cabotegravir [1]. Its primary function is to correct for variability in sample preparation and instrument analysis, thereby improving the accuracy and precision of the quantification.

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References

1. PMC - PubMed Central [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. ICH Q2(R2) Validation of analytical procedures [ema.europa.eu]

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